

A Comprehensive Technical Guide to the Safe Handling of Succinyl Chloride

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Compound of Interest

Compound Name: Succinyl chloride

Cat. No.: B1293783

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth guide on the safety precautions, handling procedures, and emergency response protocols for **succinyl chloride** (CAS No. 543-20-4). It is intended for laboratory personnel and professionals who handle this chemical.

Chemical and Physical Properties

Succinyl chloride, also known as butanedioyl dichloride, is a fuming, highly refractive liquid.^[1]^[2] It is a key reagent in organic synthesis, particularly for introducing succinyl groups in pharmaceuticals and specialty chemicals.^[3]^[4]

Table 1: Chemical Identification

Identifier	Value
IUPAC Name	Butanedioyl dichloride ^[5] ^[6]
CAS Number	543-20-4 ^[1] ^[5] ^[7]
Molecular Formula	C ₄ H ₄ Cl ₂ O ₂ ^[1] ^[5]

| Synonyms | Succinic acid dichloride, Succinoyl chloride, Succinyl dichloride^[6]^[7]^[8] |

Table 2: Physical and Chemical Properties

Property	Value	Citations
Molar Mass	154.97 g·mol ⁻¹	[5]
Appearance	Clear yellow-brown liquid; colorless to pale yellow liquid	[3][8]
Density	~1.41 g/mL	[5][9]
Melting Point	15–18 °C (59–64 °F)	[1][5]
Boiling Point	190–193 °C (374–379 °F)	[1][5][9]
Flash Point	76 °C (169 °F)	[5][8]

| Solubility | Reacts violently with water [[3][5][9]] |

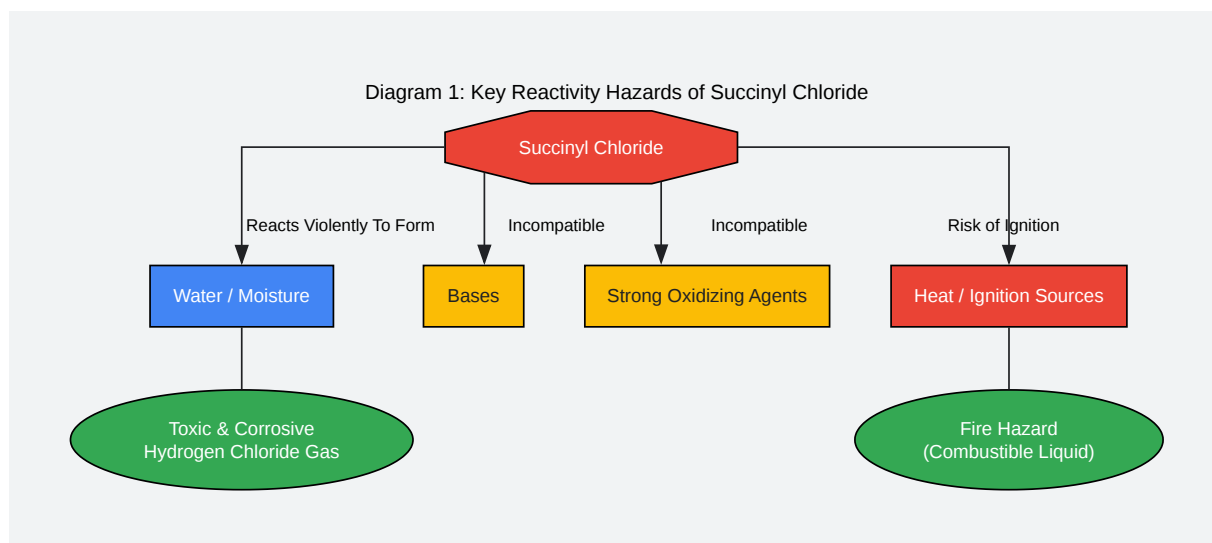
Hazard Identification and Health Effects

Succinyl chloride is a combustible and corrosive material that poses significant health risks.[7]
[8] It reacts violently with water and moisture, releasing toxic and corrosive hydrogen chloride (HCl) gas.[3][8]

Table 3: GHS Hazard Classification

Pictogram	GHS05: Corrosive[5]
Signal Word	Danger[5][7]
Hazard Statements	H227: Combustible liquid.[5] H314: Causes severe skin burns and eye damage.[5][7]

| Precautionary Statements | P280, P303+P361+P353, P305+P351+P338, P310, P405[5] |



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Caption: Diagram 1: Key Reactivity Hazards of **Succinyl Chloride**.

Table 4: Summary of Health Effects by Exposure Route

Exposure Route	Effects	Citations
Inhalation	Causes severe chemical burns to the respiratory tract. May be fatal due to spasm, inflammation, and edema. Symptoms include a burning sensation, coughing, shortness of breath, and headache.	[8]
Skin Contact	Causes severe skin burns.	[7][8]
Eye Contact	Causes severe eye burns. It is a lachrymator (induces tearing).	[8]
Ingestion	Causes severe and potentially permanent damage to the digestive tract, including burns and perforation.	[8]

| Chronic Exposure | Repeated exposure to HCl vapors (from hydrolysis) may cause bleeding of the nose and gums, chronic bronchitis, and gastritis. [[8] |

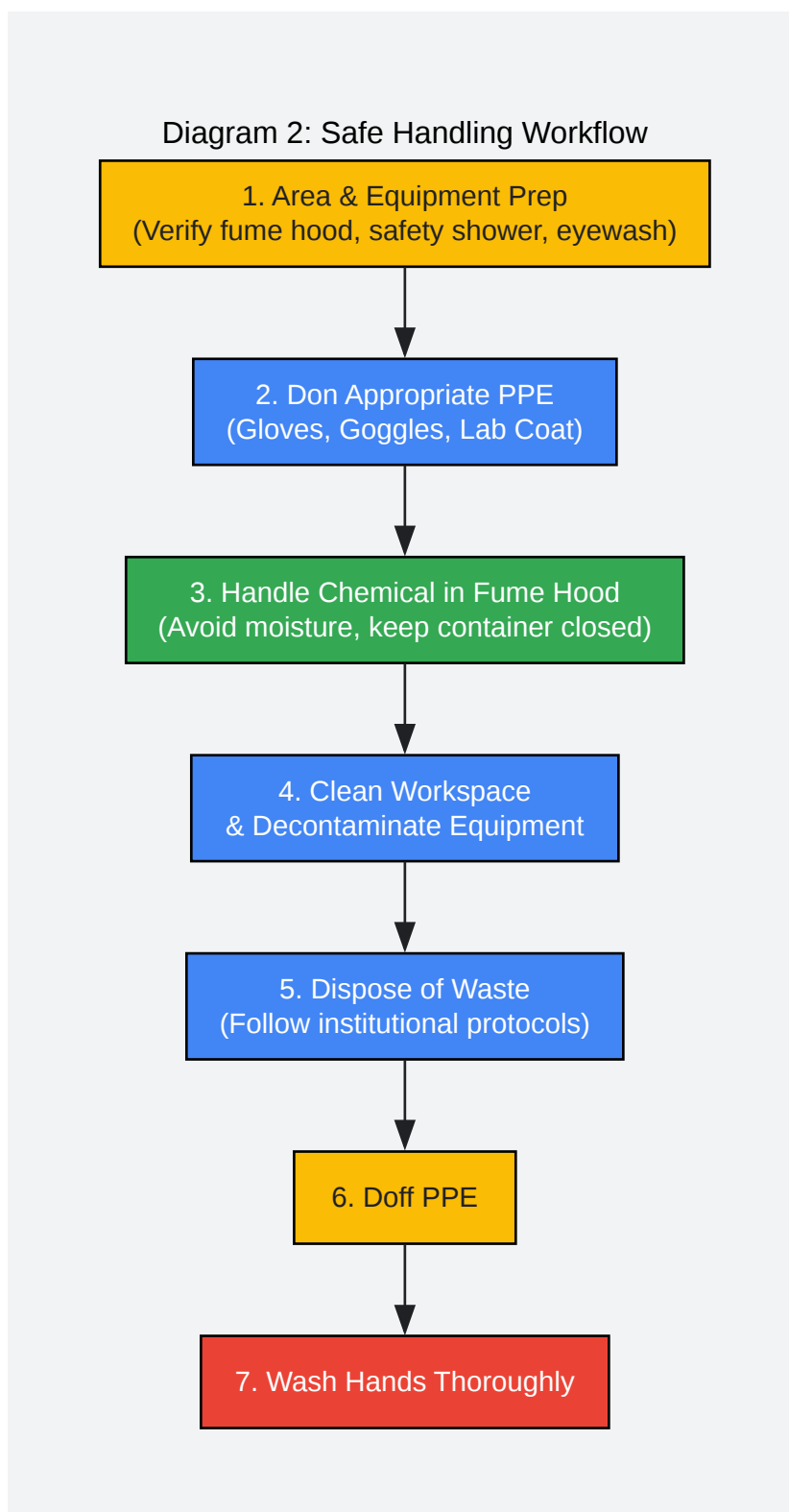
Handling and Storage Protocols

Proper handling and storage are critical to prevent exposure and hazardous reactions.

Experimental Protocol: Standard Handling Procedure

- Preparation: Before handling, ensure an eyewash station and safety shower are readily accessible and operational.[8]
- Ventilation: Always use **succinyl chloride** inside a certified chemical fume hood to maintain low airborne concentrations.[6][8]
- Personal Protective Equipment (PPE): Don appropriate PPE as detailed in Section 4.

- Dispensing: Open containers and dispense the chemical slowly and carefully to avoid splashes. Keep the container tightly closed when not in use.[\[8\]](#)
- Water-Free Environment: Ensure all equipment and the handling area are completely dry. Do not allow the chemical to come into contact with water or moisture.[\[7\]](#)[\[8\]](#)
- Post-Handling: Wash hands and any potentially exposed skin thoroughly after handling.[\[7\]](#)[\[8\]](#)
Remove and decontaminate clothing before reuse; discard contaminated shoes.[\[8\]](#)



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Caption: Diagram 2: Safe Handling Workflow.

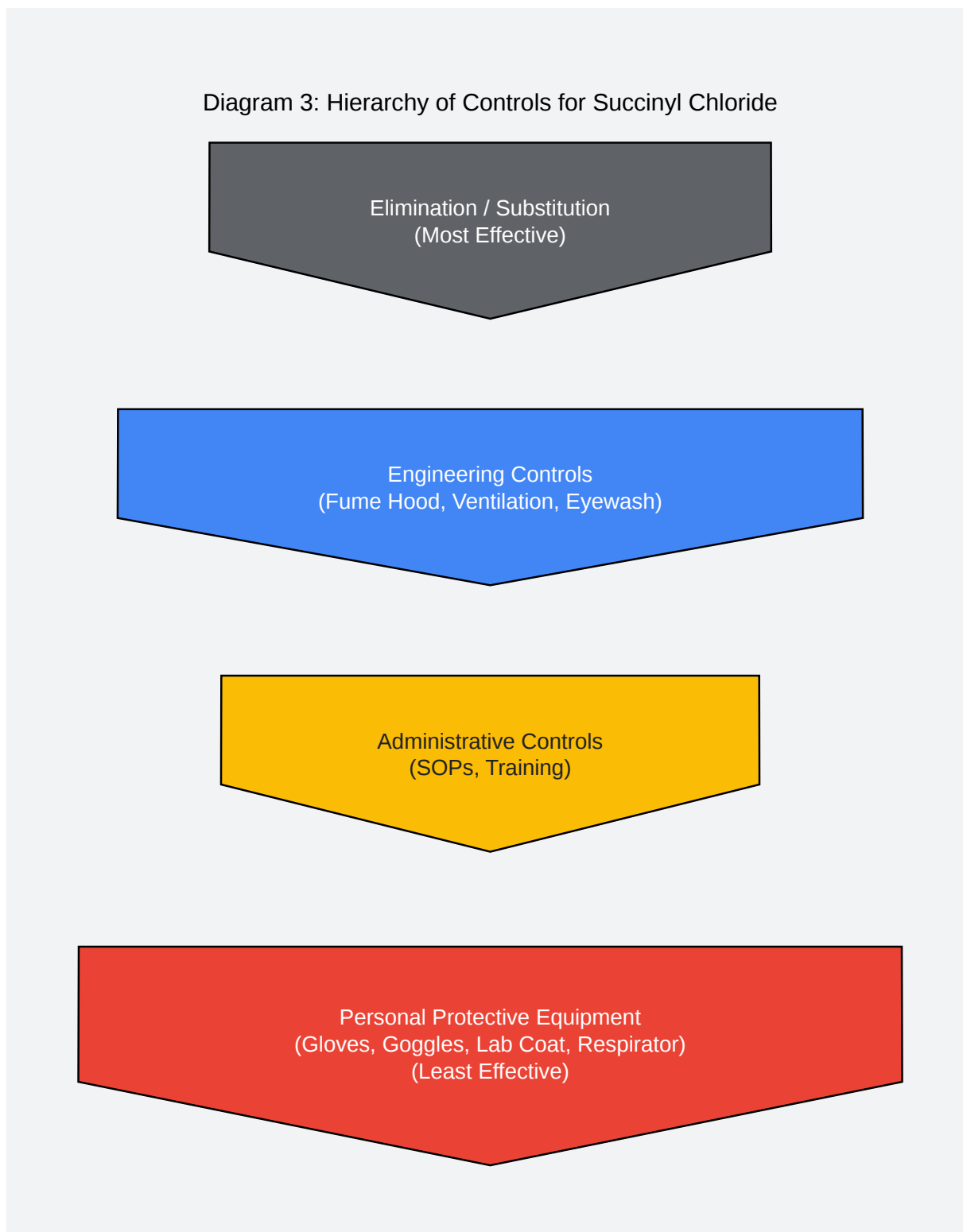
Storage

- Store in a cool, dry, well-ventilated area designated as a "Corrosives Area".[\[7\]](#)[\[8\]](#)
- Keep containers tightly closed and protected from moisture.[\[8\]](#)
- Store away from sources of heat, sparks, and open flames.[\[7\]](#)[\[8\]](#)
- Keep separated from incompatible materials such as strong oxidizing agents and bases.[\[7\]](#)
[\[10\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and PPE is mandatory to ensure safety.

Diagram 3: Hierarchy of Controls for Succinyl Chloride



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Caption: Diagram 3: Hierarchy of Controls for **Succinyl Chloride**.

Engineering Controls

- Ventilation: Work must be performed in a laboratory with adequate general ventilation and a certified chemical fume hood.[8]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower. [8]

Table 5: Recommended Personal Protective Equipment

Body Part	Protection	Specifications	Citations
Eyes/Face	Safety Goggles	Chemical splash goggles are required.	[7][8]
Skin/Hands	Gloves	Wear appropriate protective gloves to prevent skin exposure.	[7][8]
Body	Protective Clothing	Wear an appropriate lab coat or other protective clothing to prevent skin exposure.	[7][8]

| Respiratory | Respirator | A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. |[8] |

Emergency Procedures

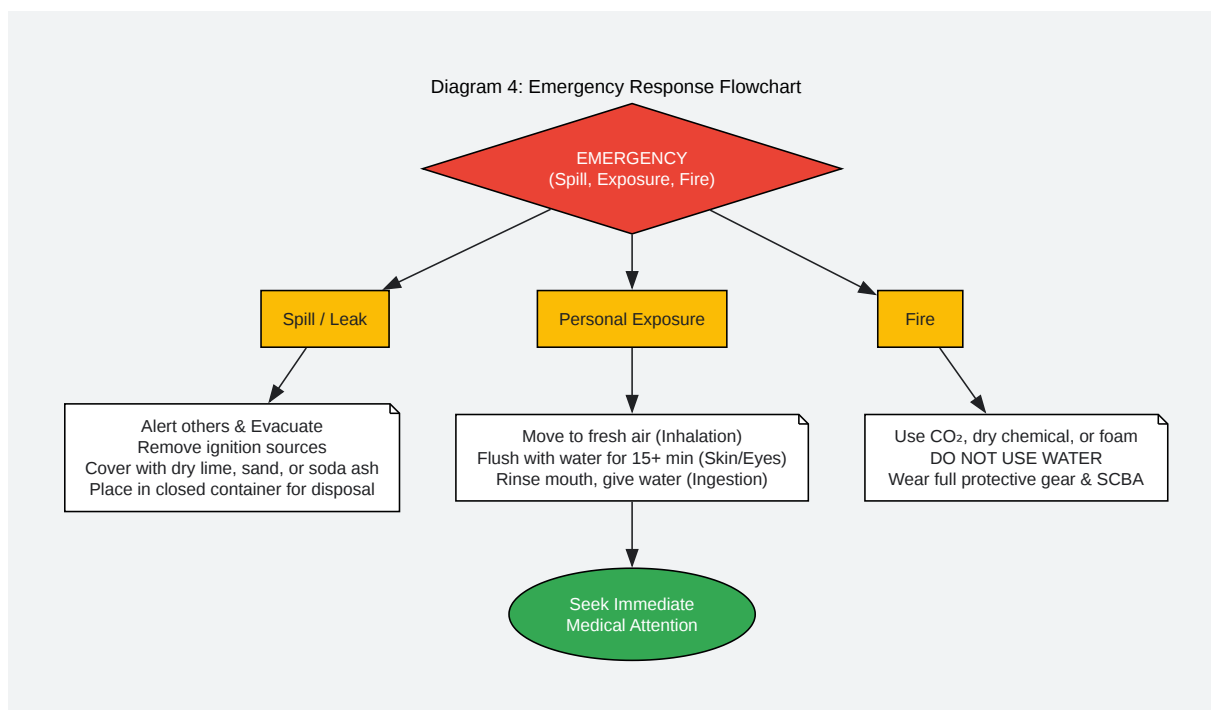
Immediate and appropriate action is crucial in an emergency.

Experimental Protocol: First Aid Measures

Table 6: First Aid Measures

Exposure	Protocol	Citations
Inhalation	1. Get medical aid immediately. 2. Remove from exposure to fresh air immediately. 3. If breathing is difficult, give oxygen. 4. If breathing has ceased, apply artificial respiration using a suitable mechanical device (e.g., bag and mask). Do NOT use mouth-to-mouth resuscitation.	[6] [7] [8]
Skin Contact	1. Get medical aid immediately. 2. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. 3. Wash clothing before reuse and destroy contaminated shoes.	[7] [8]
Eye Contact	1. Get medical aid immediately. 2. Immediately flush eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids. 3. Do not allow the victim to rub or close their eyes.	[8]

| Ingestion | 1. Get medical aid immediately. 2. Do NOT induce vomiting. 3. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. 4. Never give anything by mouth to an unconscious person. [\[7\]](#)[\[8\]](#) |



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Caption: Diagram 4: Emergency Response Flowchart.

Experimental Protocol: Spill Response

- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Remove Ignition Sources: Remove all sources of heat, sparks, and flames from the vicinity of the spill.^{[7][8]}

- Containment: Do not add water to the spill.[7][8] Cover the spill with dry lime, sand, or soda ash.[8]
- Collection: Use a spark-proof tool to carefully collect the material and place it into a suitable, closed container for disposal.[8]

Fire Fighting

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[6][10]
- Unsuitable Extinguishing Media: DO NOT USE WATER, as it reacts violently with **succinyl chloride**. [10]
- Hazards: Thermal decomposition can release irritating and toxic gases, including hydrogen chloride, carbon monoxide, carbon dioxide, and phosgene.[7][10][11] Containers may explode when heated.[7]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Stability and Reactivity

- Chemical Stability: The material is stable under normal temperatures and pressures when kept dry.[8]
- Conditions to Avoid: Avoid ignition sources, excess heat, and exposure to moisture or moist air.[7][8]
- Hazardous Decomposition Products: Upon decomposition, it can produce carbon monoxide, carbon dioxide, and hydrogen chloride gas.[7]

Table 7: Incompatible Materials

Material Class	Specific Examples
Water / Moisture	Reacts violently[7][8][10]
Strong Oxidizing Agents	[7][10]

| Bases |[10] |

Disposal Considerations

All waste must be handled in accordance with local, state, and federal regulations.[11] Dispose of contents and containers at an approved waste disposal plant.[7] Empty containers may retain product residue and can be dangerous.[8] Do not pressurize, cut, weld, or expose empty containers to heat or ignition sources.[8]

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